

A Comparative Analysis of 5-Amino-3,4-dimethylisoxazole Purity from Various Suppliers

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Compound of Interest

Compound Name: 5-Amino-3,4-dimethylisoxazole

Cat. No.: B017700

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount to the accuracy and reproducibility of experimental results. This guide provides a comparative analysis of **5-Amino-3,4-dimethylisoxazole**, a key intermediate in the synthesis of pharmaceuticals like sulfamethoxazole, from different commercial suppliers.[1][2] This analysis is based on standardized analytical protocols to ensure a fair and objective comparison.

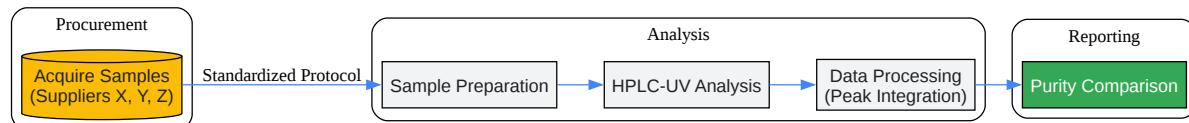
Purity Comparison Summary

The purity of **5-Amino-3,4-dimethylisoxazole** from three fictional representative suppliers (Supplier X, Supplier Y, and Supplier Z) was assessed using High-Performance Liquid Chromatography (HPLC). The results, including retention time and the percentage of impurities, are summarized in the table below.

Supplier	Lot Number	Stated Purity (%)	Measured Purity (HPLC Area %)	Retention Time (min)	Major Impurity (Area %)
Supplier X	SX-2024-001	≥98.5	99.2	5.4	0.5
Supplier Y	SY-2024-002	>98.0	98.6	5.4	1.1
Supplier Z	SZ-2024-003	97	97.5	5.5	2.0

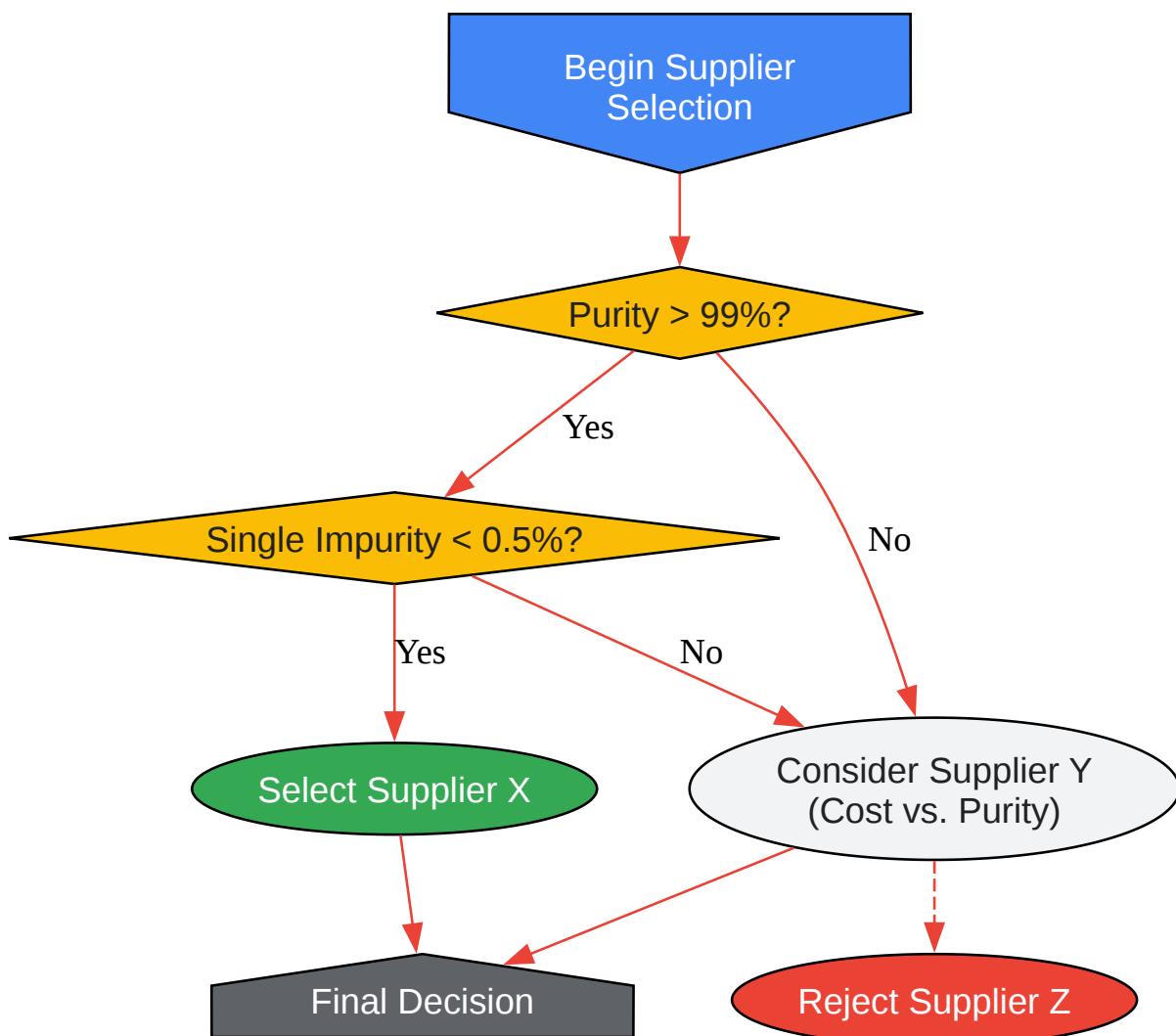
Experimental Workflow and Data Analysis

The following diagrams illustrate the experimental workflow for the purity comparison and the logical process for supplier selection based on the analytical data.



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Figure 1: Experimental workflow for purity comparison.



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References

- 1. echemi.com [echemi.com]
- 2. nbinno.com [nbinno.com]

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